

Essential Safety and Logistical Information for Handling PNU-142586

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Compound of Interest

Compound Name: PNU-142586

Cat. No.: B601331

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Disclaimer: A specific Safety Data Sheet (SDS) for **PNU-142586** is not readily available in the public domain. The following guidance is synthesized from information on its parent compound, Linezolid, and from research articles detailing the toxicological properties of **PNU-142586**. Researchers, scientists, and drug development professionals should handle this compound with caution, adhering to good laboratory practices and the specific recommendations outlined below.

PNU-142586 is a major metabolite of the oxazolidinone antibiotic Linezolid.[1][2] Emerging research indicates that **PNU-142586** is not an inactive metabolite as previously thought and may play a significant role in the hematologic toxicity associated with prolonged Linezolid use.[3] Specifically, elevated concentrations of **PNU-142586** have been linked to a higher incidence of thrombocytopenia (a low platelet count).[4][5]

Hazard Identification and Toxicological Profile

While a comprehensive toxicological profile for **PNU-142586** is not fully established, studies have identified it as a potential causative agent in Linezolid-induced hematologic toxicity.[3] The primary concern is its potential to cause damage to organs, particularly the blood, through prolonged or repeated exposure.[6][7][8][9]

Known Health Effects:

- Specific Target Organ Toxicity (Repeated Exposure): Category 1 for the parent compound, Linezolid, with the primary target organ being the blood.[6][7] Research suggests **PNU-**

142586 is a key mediator of this effect.[3]

- Cytotoxicity: **PNU-142586** has demonstrated concentration-dependent cytotoxicity in human megakaryocytic cell lines, which are precursors to platelets.[4]
- Mechanism of Toxicity: Recent studies indicate that **PNU-142586** targets DNA topoisomerase 2- α (TOP2A) and 2- β (TOP2B), disrupting DNA replication and transcription, which can lead to cytotoxic effects.[3]

Personal Protective Equipment (PPE)

Due to the potential for hematologic toxicity and the lack of comprehensive safety data, a cautious approach to PPE is warranted. The following recommendations are based on the handling of potent pharmaceutical compounds and the information available for Linezolid.

PPE Item	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes or dust.
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use a properly fitted, air-purifying or supplied-air respirator if ventilation is inadequate or if handling as a powder.	To prevent inhalation of dust.

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.

- Avoid generating dust when working with the solid form.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place away from incompatible materials such as strong bases and reducing agents.

Spill and Disposal Procedures

Spill Response:

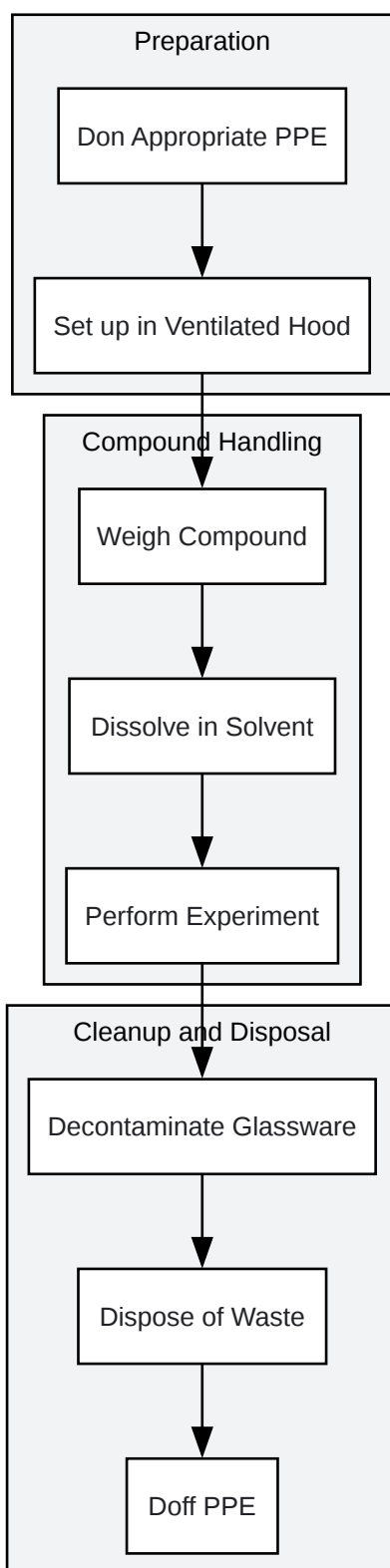
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Wear appropriate PPE. For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable container for disposal. For liquid spills, absorb with an inert material and place in a container for disposal.
- Clean: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety personnel.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not empty into drains.

Experimental Workflow for Handling PNU-142586

The following diagram outlines a general workflow for handling **PNU-142586** in a laboratory setting, emphasizing safety at each step.

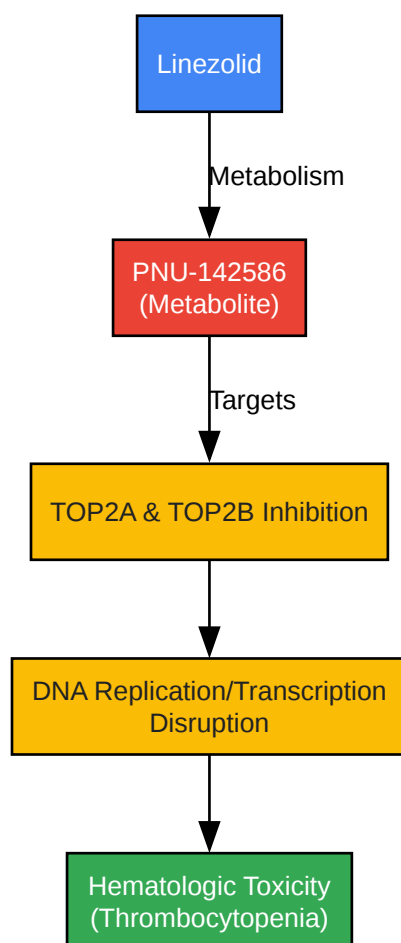


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Caption: General laboratory workflow for handling **PNU-142586**.

Relationship and Toxicity Pathway of PNU-142586

The following diagram illustrates the metabolic relationship between Linezolid and **PNU-142586** and the proposed mechanism of toxicity.



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Caption: Metabolic pathway and proposed toxicity mechanism of **PNU-142586**.

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